

# 4-Nitrosophenol CAS number and molecular weight

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## Compound of Interest

Compound Name: 4-Nitrosophenol

Cat. No.: B094939

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## An In-depth Technical Guide to 4-Nitrosophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Nitrosophenol**, a significant chemical intermediate. The document details its chemical and physical properties, provides in-depth experimental protocols for its synthesis, and explores its applications and chemical behavior, including its characteristic tautomerism. This guide is intended to serve as a valuable resource for professionals in research, chemical synthesis, and drug development.

## Core Properties of 4-Nitrosophenol

**4-Nitrosophenol**, also known as p-nitrosophenol, is a phenolic compound with a nitroso group substituent. It is a key intermediate in various chemical syntheses.

CAS Number: 104-91-6[1][2][3][4]

Molecular Formula: C<sub>6</sub>H<sub>5</sub>NO<sub>2</sub>

## Quantitative Data Summary

The following tables summarize the key quantitative data for **4-Nitrosophenol**.

Identifier	Value	Source
CAS Number	104-91-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	4-nitrosophenol	
Molecular Weight	123.11 g/mol	<a href="#">[1]</a>
EC Number	203-251-6	
Physical Property	Value	Source
Melting Point	144 °C (decomposes)	<a href="#">[3]</a>
Boiling Point	265.9±23.0 °C at 760 mmHg	
Density	1.2±0.1 g/cm <sup>3</sup>	
Flash Point	114.6±22.6 °C	
Appearance	Pale yellow to brown crystalline solid	<a href="#">[3]</a>
Solubility	Soluble in water and ether	

## Experimental Protocols

### Synthesis of 4-Nitrosophenol from Phenol and Sodium Nitrite

This protocol details a common laboratory method for the synthesis of **4-nitrosophenol** via the nitrosation of phenol.

#### Materials:

- Phenol (C<sub>6</sub>H<sub>5</sub>OH)
- Sodium Nitrite (NaNO<sub>2</sub>)
- Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>, concentrated)

- Water (H<sub>2</sub>O, distilled or deionized)
- Ice

**Equipment:**

- Beakers
- Glass stirring rod
- Dropping funnel
- Reaction flask (e.g., three-necked flask)
- Magnetic stirrer and stir bar
- Ice bath
- Buchner funnel and flask
- Filter paper

**Procedure:**

- Preparation of Phenol Solution: In a beaker, dissolve phenol in water.
- Preparation of Nitrosating Mixture: In a separate reaction flask equipped with a stirrer and placed in an ice bath, prepare a solution of sodium nitrite in water. Slowly and carefully add concentrated sulfuric acid to this solution while maintaining the temperature between 0-5 °C. This in-situ generation of nitrous acid (HNO<sub>2</sub>) is critical.
- Nitrosation Reaction: Slowly add the phenol solution dropwise to the cold, stirred nitrosating mixture. The temperature of the reaction mixture should be strictly maintained below 5 °C to prevent the decomposition of nitrous acid and minimize side reactions.
- Reaction Completion and Product Isolation: After the addition is complete, continue stirring the mixture in the ice bath for a designated period (e.g., 1-2 hours) to ensure the reaction goes to completion. The **4-nitrosophenol** will precipitate out of the solution as a solid.

- **Filtration and Washing:** Isolate the precipitated **4-nitrosophenol** by vacuum filtration using a Buchner funnel. Wash the collected solid with cold water to remove any unreacted starting materials and inorganic salts.
- **Drying:** Dry the purified **4-nitrosophenol** product. This can be done in a desiccator or a low-temperature oven.

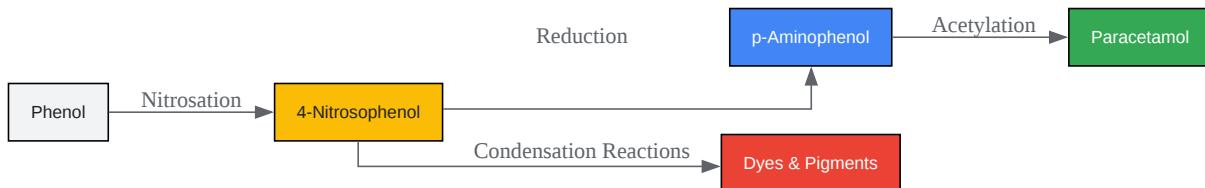
#### Safety Precautions:

- Phenol is corrosive and toxic. Handle with appropriate personal protective equipment (PPE), including gloves and safety goggles.
- Concentrated sulfuric acid is highly corrosive. Add it slowly and carefully to the aqueous solution to control the exothermic reaction.
- The reaction should be performed in a well-ventilated fume hood.

## Chemical Behavior and Applications

### Tautomerism

A significant chemical property of **4-nitrosophenol** is its existence in a tautomeric equilibrium with p-benzoquinone monoxime. In the solid state and in many solutions, the quinone monoxime form is predominant due to its greater stability, despite the loss of aromaticity in the benzene ring.



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